

Essential Safety and Operational Guide for Handling BMS-191011

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-191011

Cat. No.: B7909879

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the research compound **BMS-191011**. The following procedural guidance is designed to ensure the safe and effective use of this potent BK channel activator in a laboratory setting.

Immediate Safety Information

BMS-191011 is a chemical compound intended for research use only and is not for human or veterinary use.^[1] Due to its biological activity as a potent activator of large-conductance Ca^{2+} -activated potassium (BKCa) channels, appropriate personal protective equipment (PPE) and cautious handling are mandatory to prevent accidental exposure.^{[2][3][4]}

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times when handling the solid compound or its solutions.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and disposed of properly after handling.
- **Body Protection:** A laboratory coat is required. Ensure it is fully buttoned to provide maximum coverage.

- Respiratory Protection: If handling large quantities of the solid compound or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary.

Quantitative Data Summary

The following table summarizes the key quantitative data for **BMS-191011**.

Property	Value	Source
Molecular Weight	370.71 g/mol	[5]
Molecular Formula	C ₁₆ H ₁₀ ClF ₃ N ₂ O ₃	[5]
Purity	≥98% (HPLC)	[4][6]
CAS Number	202821-81-6	[5]
Appearance	White solid	[5]
Storage (Solid)	Store at room temperature.	[5][6]
Storage (Solutions)	Store at -20°C for up to one month.	
Solubility	Soluble in DMSO (up to 100 mM).	[4]

Experimental Protocols: Preparation of Stock Solutions

Objective: To prepare a stock solution of **BMS-191011** for use in experimental assays.

Materials:

- **BMS-191011** solid compound
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials

- Calibrated pipettes and sterile tips
- Vortex mixer

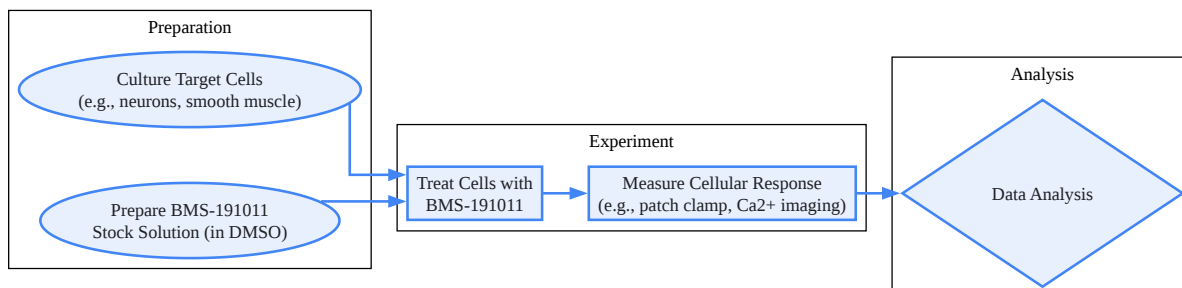
Procedure:

- Pre-handling: Before opening the vial of **BMS-191011**, ensure you are in a designated workspace, preferably a chemical fume hood, and are wearing the appropriate PPE.
- Weighing: If starting from a solid, carefully weigh the desired amount of **BMS-191011** in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to your weighed solid). **BMS-191011** is soluble in DMSO up to 100 mM.^[4]
- Dissolution: Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming may be applied if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month.
- Usage: When ready to use, thaw an aliquot at room temperature. Ensure the solution is clear and free of any precipitate before diluting to the final experimental concentration in your assay buffer. Prepare and use diluted solutions on the same day if possible.

Mechanism of Action and Experimental Workflow

BMS-191011 is a potent opener of large-conductance Ca^{2+} -activated potassium (BK) channels (also known as KCa1.1).^{[2][4]} These channels are activated by both membrane depolarization and increases in intracellular calcium concentration. By opening these channels, **BMS-191011** increases potassium efflux, leading to hyperpolarization of the cell membrane. This mechanism is the basis for its neuroprotective and vasodilatory effects observed in research models.

Experimental Workflow for Assessing **BMS-191011** Activity:



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Experimental workflow for studying **BMS-191011** effects.

Disposal Plan

Solid Waste:

- Dispose of unused solid **BMS-191011** as chemical waste in accordance with your institution's and local regulations.
- Contaminated materials such as pipette tips, tubes, and gloves should be placed in a designated hazardous waste container.

Liquid Waste (DMSO Solutions):

- Do not pour DMSO solutions down the drain. DMSO can facilitate the absorption of other chemicals through the skin and may harm aquatic life.[7]
- Collect all waste solutions of **BMS-191011** in DMSO in a clearly labeled, sealed, and chemical-resistant waste container.

- The container should be labeled as "Hazardous Waste" and include the full chemical name: "**BMS-191011** in Dimethyl Sulfoxide".
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[7] These specialized companies can ensure the waste is treated in an environmentally responsible manner, such as through high-temperature incineration.[8]

Spill Cleanup:

- In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, dry sand).
- Collect the absorbed material into a sealed container for hazardous waste disposal.
- Clean the spill area with soap and water.
- For larger spills, evacuate the area and contact your institution's EHS office immediately.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling BMS-191011]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7909879#personal-protective-equipment-for-handling-bms-191011]

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